

Application Notes and Protocols: 2,4-Dimethyloxazole-5-Carboxylic Acid in Medicinal Chemistry

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Compound of Interest

Compound Name: 2,4-dimethyloxazole-5-carboxylic acid

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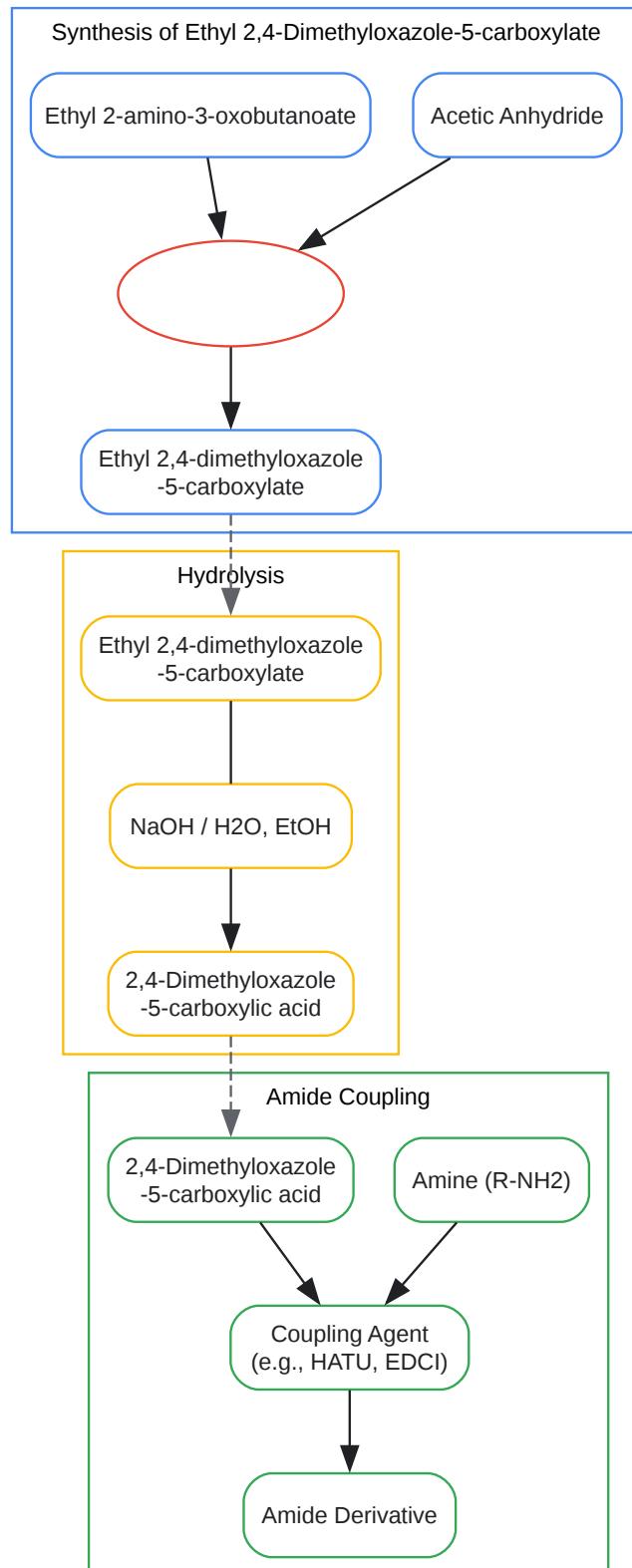
For Researchers, Scientists, and Drug Development Professionals

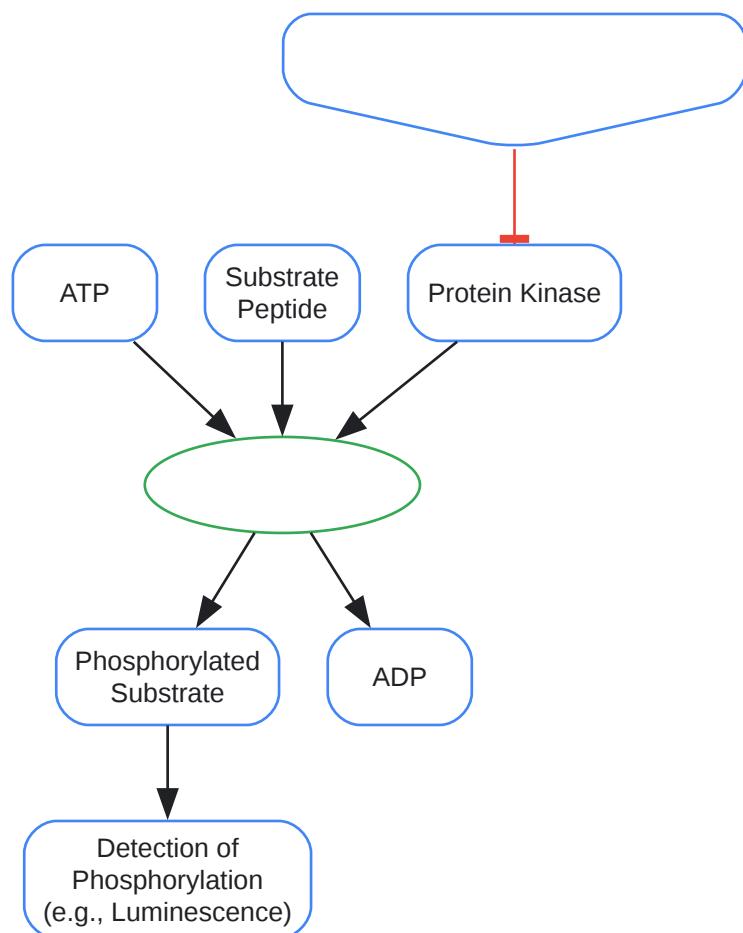
These application notes provide a comprehensive overview of the potential applications of **2,4-dimethyloxazole-5-carboxylic acid** and its derivatives in medicinal chemistry. While direct literature on the specific biological activities of this exact molecule is limited, its structural features strongly suggest its utility as a versatile scaffold in drug discovery. The oxazole moiety is recognized as a "privileged scaffold," capable of interacting with a wide range of biological targets.^{[1][2][3]} This document draws parallels with the closely related and well-studied 2,4-dimethylthiazole-5-carboxylic acid, and other oxazole derivatives, to highlight potential therapeutic applications and provide detailed experimental protocols for synthesis and biological evaluation.

The Oxazole Scaffold: A Privileged Structure in Drug Discovery

The oxazole ring is a five-membered aromatic heterocycle containing nitrogen and oxygen atoms.^{[1][4]} This structure is found in numerous natural products and FDA-approved drugs, demonstrating a broad spectrum of biological activities, including anticancer, antimicrobial, anti-inflammatory, and antidiabetic properties.^{[4][5][6]} The ability of the oxazole nucleus to participate in various non-covalent interactions, such as hydrogen bonding and π - π stacking,

allows for effective binding to enzymes and receptors.^{[1][2]} **2,4-Dimethyloxazole-5-carboxylic acid** provides a key functional handle—the carboxylic acid—for further chemical modifications, enabling the synthesis of diverse libraries of compounds for screening.





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